

Synthesis of 5-Iodothiophene-2-carbonitrile from thiophene

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Compound of Interest

Compound Name: **5-Iodothiophene-2-carbonitrile**

Cat. No.: **B178046**

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An In-Depth Technical Guide to the Synthesis of **5-Iodothiophene-2-carbonitrile** from Thiophene

For Researchers, Scientists, and Drug Development Professionals

Abstract

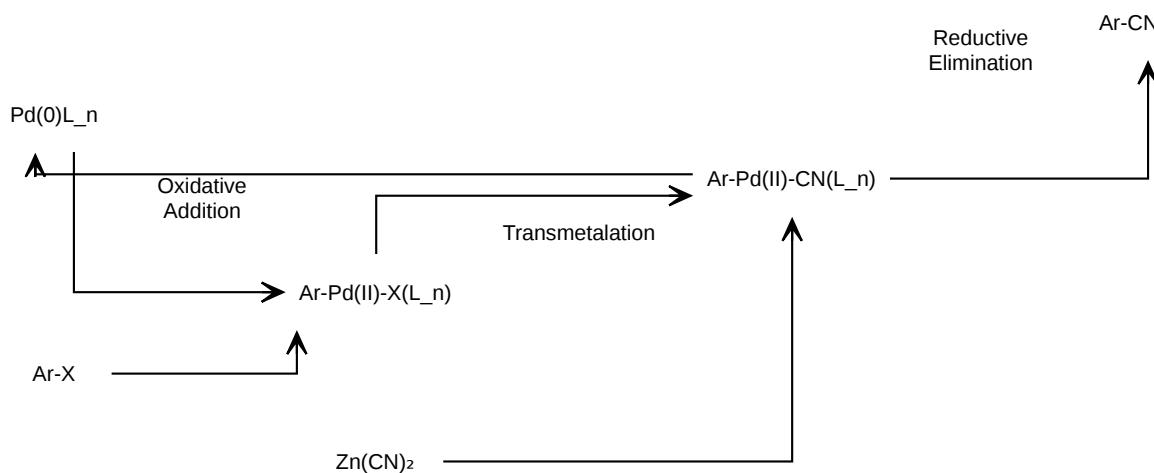
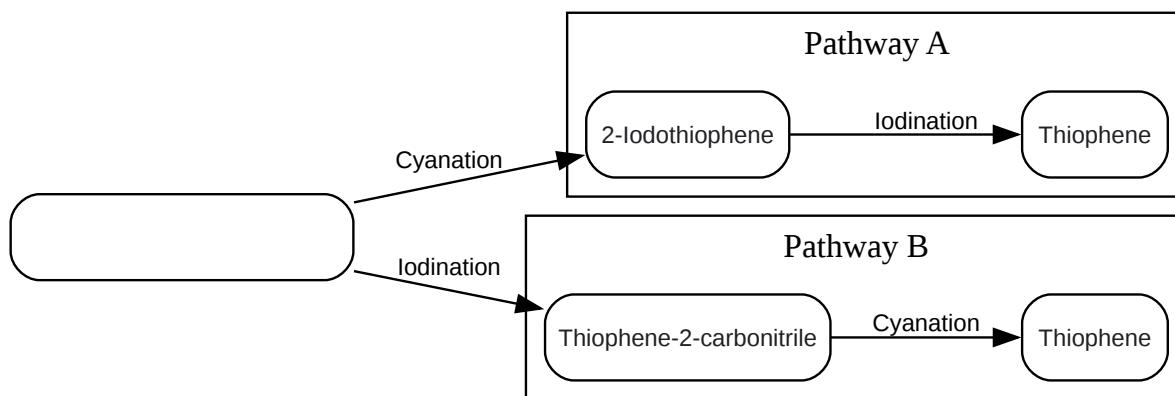
5-Iodothiophene-2-carbonitrile is a pivotal heterocyclic building block in the fields of medicinal chemistry and materials science. Its unique electronic properties and versatile reactivity make it a sought-after intermediate for the synthesis of complex organic molecules, including pharmaceuticals and organic semiconductors.[1][2][3] This technical guide provides a comprehensive overview of the synthetic routes to **5-Iodothiophene-2-carbonitrile**, starting from the readily available feedstock, thiophene. We will delve into the strategic considerations, mechanistic underpinnings, and detailed experimental protocols for the most viable synthetic pathways. This document is intended to serve as a practical resource for researchers and professionals engaged in the synthesis and application of novel thiophene derivatives.

Retrosynthetic Analysis and Strategic Overview

The synthesis of **5-Iodothiophene-2-carbonitrile** from thiophene necessitates the introduction of two functional groups, an iodo group and a nitrile group, at the 2- and 5-positions of the thiophene ring. The order of these functionalization steps is a critical strategic consideration that dictates the overall efficiency and feasibility of the synthesis. Two primary retrosynthetic pathways emerge:

- Pathway A: Iodination followed by Cyanation. This approach involves the initial iodination of thiophene to form an iodothiophene intermediate, which is then subjected to a cyanation reaction.
- Pathway B: Cyanation followed by Iodination. This strategy commences with the synthesis of thiophene-2-carbonitrile, followed by a regioselective iodination to yield the final product.

A third, less direct pathway involving a Sandmeyer reaction on an aminothiophene precursor will also be briefly considered for the sake of completeness.



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Sources

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